

In-depth Technical Guide: Ammonium Bromate Synthesis and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium bromate

Cat. No.: B075889

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

WARNING: **Ammonium bromate** is a highly unstable and explosive compound. Its synthesis and handling should only be attempted by qualified professionals in a controlled laboratory setting with appropriate safety measures in place.

This technical guide provides a comprehensive overview of the synthesis, properties, and safety considerations for **ammonium bromate** (NH_4BrO_3). The information is intended for use by researchers and professionals in the fields of chemistry and drug development.

Properties of Ammonium Bromate

Ammonium bromate is a colorless, crystalline solid that is soluble in water.^[1] It is a powerful oxidizing agent and is known for its extreme instability, making it highly explosive.^{[1][2]}

Physical Properties

A summary of the key physical properties of **ammonium bromate** is presented in Table 1.

Property	Value	Reference
Chemical Formula	NH_4BrO_3	[1]
Molar Mass	145.94 g/mol	[1]
Appearance	Colorless crystals	[1]
Solubility in Water	Soluble	[1]
Solubility in Ethanol	Poorly soluble	[1]

Further quantitative solubility data and a specific density value for **ammonium bromate** are not readily available in the reviewed literature.

Chemical Properties

Ammonium bromate is a highly reactive and unstable compound. It is sensitive to shock, friction, and heat, and can decompose explosively.[\[2\]](#)

Decomposition:

Ammonium bromate is known to be unstable and can decompose slowly even at low temperatures.[\[1\]](#) The decomposition can become rapid and explosive upon heating. One study noted that a violent explosion, accompanied by flame and sound, occurred at 56°C.[\[3\]](#)

The decomposition of **ammonium bromate** can proceed through different pathways, yielding a variety of products. Two possible decomposition reactions are:

- $2\text{NH}_4\text{BrO}_3(\text{s}) \rightarrow \text{N}_2(\text{g}) + 4\text{H}_2\text{O}(\text{g}) + \text{Br}_2(\text{g}) + \text{O}_2(\text{g})$ [\[4\]](#)
- $\text{NH}_4\text{BrO}_3 \rightarrow \text{NH}_4\text{NO}_3 + 2\text{Br}_2 + \text{O}_2 + \text{N}_2\text{O} + 6\text{H}_2\text{O}$ [\[1\]](#)

The presence of a thin white smoke, likely ammonium bromide, has been observed during decomposition, suggesting a possible side reaction.[\[4\]](#)

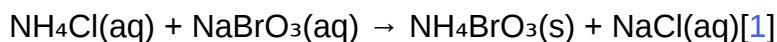
Synthesis of Ammonium Bromate

The synthesis of **ammonium bromate** is hazardous due to the product's instability. The following information is for informational purposes only and should not be attempted without a thorough risk assessment and appropriate safety protocols.

Synthesis from Ammonium Chloride and Sodium Bromate

One reported method for the synthesis of **ammonium bromate** involves the reaction of sodium bromate with ammonium chloride in an aqueous solution.[\[3\]](#)

Reaction:



Experimental Protocol:

A detailed experimental protocol from a 1970 study provides specific guidance for this synthesis[\[3\]](#):

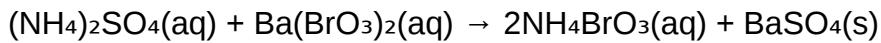
- Dissolve 5.35 g of sodium bromate in 20 ml of water at 50°C.
- Pour the sodium bromate solution into a 30 ml solution containing 15.1 g of ammonium chloride, with constant stirring.
- Allow the mixture to stand for 2 hours at 0°C to facilitate the crystallization of **ammonium bromate**.
- Wash the resulting crystals with cold water.
- Recrystallize the product in 40 ml of twice-distilled water.

The purity of the **ammonium bromate** obtained through this method was reported to be 99%.
[\[3\]](#)

Synthesis from Barium Bromate and Ammonium Sulfate

An alternative synthesis route involves the reaction of barium bromate with ammonium sulfate.

Reaction:



This reaction takes advantage of the low solubility of barium sulfate, which precipitates out of the solution, leaving **ammonium bromate** in the aqueous phase. A detailed experimental protocol for this specific synthesis was not found in the reviewed literature.

Structural Information

Detailed crystallographic data for **ammonium bromate** is not readily available. For comparison, ammonium bromide (NH_4Br) has a face-centered cubic (FCC) lattice structure.^[5] It consists of ammonium ions (NH_4^+) and bromide ions (Br^-) held together by ionic bonds.^[5]

Safety and Handling

Ammonium bromate is a dangerous and highly explosive material. Extreme caution must be exercised when handling this compound.

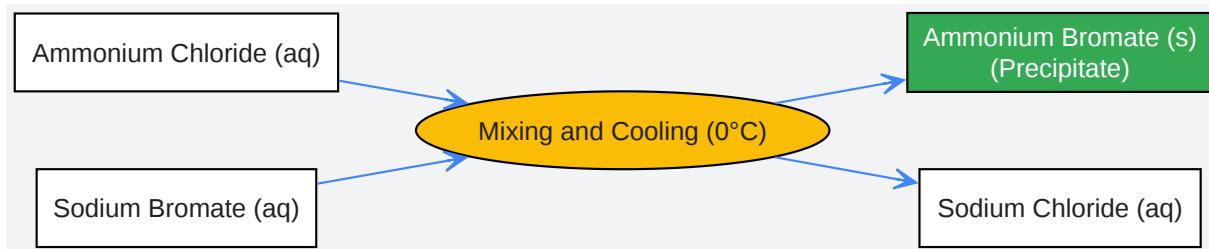
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, face shields, and protective gloves.^{[6][7][8]}
- Ventilation: Work in a well-ventilated area, preferably within a fume hood.^[6]
- Handling: Avoid shock, friction, and heat. Do not handle the substance until all safety precautions have been read and understood.^[8]
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials.^[8]
- Spills: In case of a spill, clean it up immediately using dry methods to avoid generating dust.^[8]

Decomposition Hazards: The thermal decomposition of **ammonium bromate** can release toxic and corrosive fumes, including nitrogen oxides and hydrogen bromide.^[8]

Visualizations

Synthesis of Ammonium Bromate

The following diagram illustrates the synthesis of **ammonium bromate** from ammonium chloride and sodium bromate.

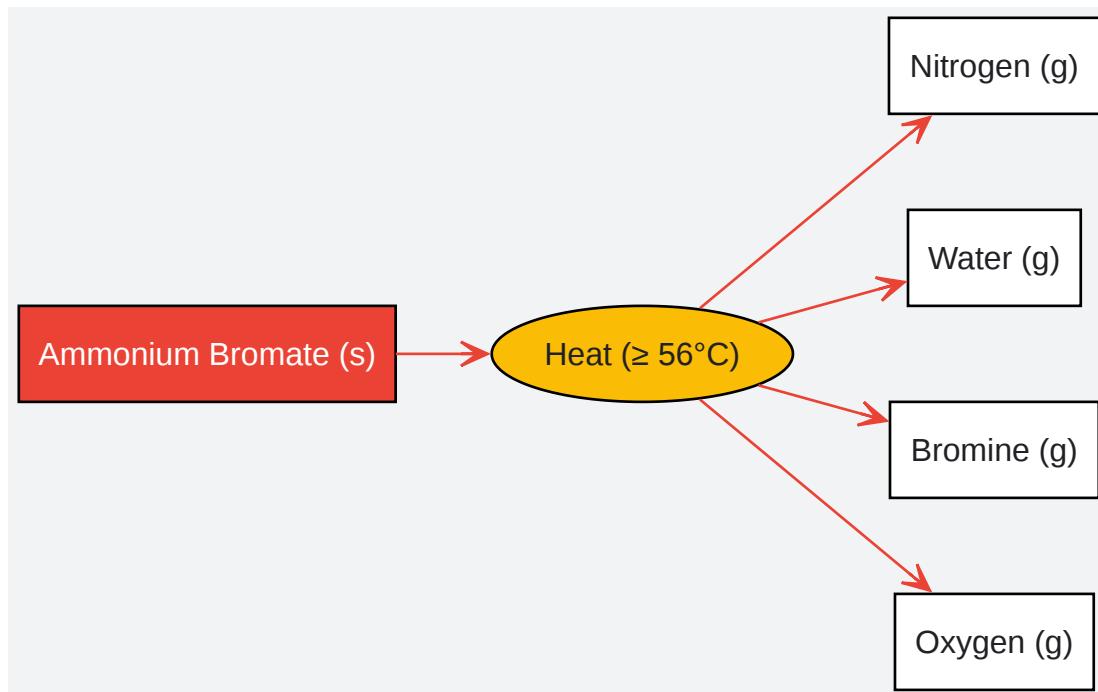


[Click to download full resolution via product page](#)

Caption: Synthesis of **Ammonium Bromate**.

Decomposition of Ammonium Bromate

This diagram shows one of the possible thermal decomposition pathways of **ammonium bromate**.



[Click to download full resolution via product page](#)

Caption: Thermal Decomposition of **Ammonium Bromate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammonium bromate - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Solubility table - Wikipedia [en.wikipedia.org]
- 5. Ammonium bromide = 99.99 trace metals 12124-97-9 [sigmaaldrich.com]
- 6. pentachemicals.eu [pentachemicals.eu]
- 7. carlroth.com [carlroth.com]
- 8. sdfine.com [sdfine.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Ammonium Bromate Synthesis and Properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075889#ammonium-bromate-synthesis-and-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com